Technical Guide: Solubility Profile of 2-Amino-6-chloronicotinic acid

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Compound of Interest

Compound Name:	*2-Amino-6-chloronicotinic acid*
CAS No.:	*58584-92-2*
Cat. No.:	*B145470*

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Executive Summary & Chemical Identity

2-Amino-6-chloronicotinic acid is a critical pyridine building block used in the synthesis of antibacterial agents (e.g., gyrase inhibitors) and anti-inflammatory drugs.[1] Its solubility behavior is dominated by its amphoteric nature—possessing both a basic amino group and an acidic carboxylic acid moiety—along with the lipophilicity-enhancing chlorine substituent.[1]

Parameter	Data
CAS Number	58584-92-2
IUPAC Name	2-Amino-6-chloropyridine-3-carboxylic acid
Molecular Weight	172.57 g/mol
Appearance	Off-white to yellow crystalline solid
Primary Solubility	High in DMSO, DMF; Moderate in Alcohols; Low in Water (Neutral pH)

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Physicochemical Drivers of Solubility

Understanding the "why" behind the solubility data is essential for predicting behavior in novel solvent systems.[1]

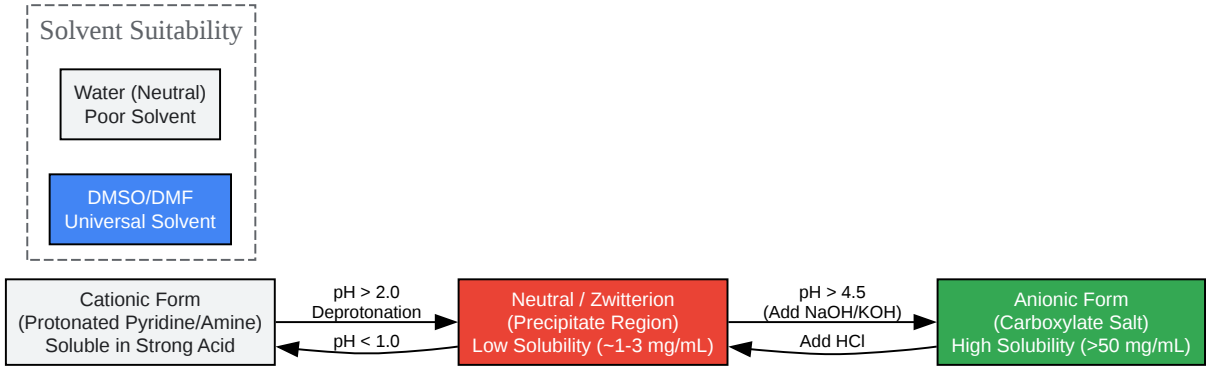
Electronic & Structural Factors[1]

- Amphoteric Character: The molecule exists in equilibrium between neutral, zwitterionic, cationic, and anionic forms depending on pH.[1]
  - Acidic Domain: The carboxylic acid (COOH) has a predicted pKa of ~3.24.[1] Above pH 4, it exists primarily as the carboxylate anion (

    ), significantly increasing aqueous solubility.[1]
  - Basic Domain: The 2-amino group and pyridine nitrogen are weakly basic.[1] However, the electron-withdrawing effects of the 6-chloro and 3-carboxyl groups reduce the basicity of the pyridine ring (pKa < 3), making protonation difficult except in strong acids.[1]
- Lipophilicity (LogP): The predicted LogP is 1.0 – 1.5.[1] The chlorine atom at position 6 increases lipophilicity compared to unsubstituted nicotinic acid, reducing water solubility but enhancing solubility in organic solvents like Ethyl Acetate and THF.[1]

Solubility Equilibrium Diagram

The following diagram illustrates the pH-dependent speciation that dictates aqueous solubility.



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Figure 1: pH-dependent solubility equilibrium and speciation of **2-Amino-6-chloronicotinic acid**.

Quantitative Solubility Data

The data below synthesizes available experimental values and high-confidence predictive models.

Solvent Compatibility Matrix

Solvent System	Solubility Classification	Est. Saturation Conc.	Usage Context
DMSO	High	> 66 mg/mL*	NMR, Stock Solutions, Biological Assays
DMF	High	> 60 mg/mL	Peptide Coupling (EDCI/HOBt reactions)
Water (pH 7)	Low	1.0 – 2.7 mg/mL	Biological Media (requires co-solvent)
0.1 M NaOH	Very High	> 100 mg/mL	Aqueous Stock Preparation
Ethanol	Moderate	~10–20 mg/mL	Recrystallization (often mixed with water)
DCM	Low/Suspension	< 1 mg/mL	Heterogeneous reactions (requires stirring)
THF	Moderate	~50 mg/mL (0.3 M)	Acyl chloride formation

*Based on synthetic protocols dissolving 1.0 g in 15 mL DMF.

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Critical Synthetic Concentrations

- Coupling Reactions: Standard protocols utilize concentrations of 0.3 M to 0.4 M in anhydrous DMF or THF.[1]
- Recrystallization: Often performed in Ethanol/Water mixtures or Methanol, utilizing the temperature-dependent solubility differential.[1]

Experimental Protocol: Solubility Determination

Since batch-to-batch crystal morphology can affect dissolution rates, it is recommended to empirically determine solubility for critical assays.[1]

Saturation Shake-Flask Method (Standard)

Objective: Determine thermodynamic solubility in a specific buffer or solvent.[1]

Materials:

- **2-Amino-6-chloronicotinic acid** (Solid)[2][3][4][5]
- Target Solvent (e.g., PBS pH 7.4, DMSO)[1]
- Syringe Filter (0.45 µm PTFE or Nylon)[1]
- HPLC or UV-Vis Spectrophotometer

Workflow:

- Supersaturation: Add excess solid compound (~10 mg) to 1 mL of solvent in a glass vial.
- Equilibration: Shake or vortex at room temperature (25°C) for 24 hours.
  - Note: Ensure solid is still visible.[1] If all dissolves, add more solid.[1]
- Separation: Centrifuge at 10,000 rpm for 5 minutes or filter through a 0.45 µm syringe filter.
- Quantification: Dilute the filtrate 1:100 in mobile phase and analyze via HPLC.

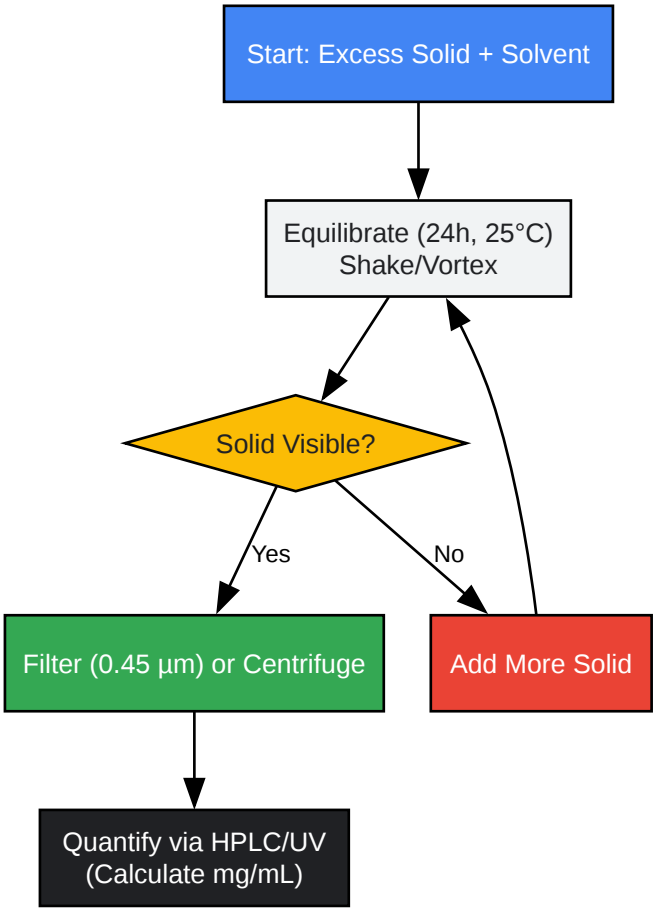
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HPLC Analytical Method

Use this method to quantify the concentration in the filtrate.[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6 x 150mm)[1]
- Mobile Phase A: Water + 0.1% Formic Acid[1]
- Mobile Phase B: Acetonitrile
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV @ 254 nm (aromatic ring) and 220 nm (amide/acid).[1]
- Retention Time: Expect elution ~4.5 – 5.5 min (based on LogP ~1.5).[1]

Workflow Diagram



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Figure 2: Step-by-step workflow for determining thermodynamic solubility.

Solubilization Strategies for Lab Use

For Biological Assays (Cell Culture/Enzyme)

- Stock Solution: Dissolve in 100% DMSO at 10-50 mM.
- Dilution: Dilute into aqueous media.[1] Ensure final DMSO concentration is < 0.5% to avoid cytotoxicity.[1]
- Precipitation Risk: Due to low aqueous solubility (~2 mg/mL), rapid dilution into buffer may cause microprecipitation.[1] Technique: Add the DMSO stock dropwise to the vortexing buffer, not vice versa.[1]

For Chemical Synthesis

- Base Activation: When using water as a solvent, add 1.0 - 1.1 equivalents of NaOH or

  .[1] This converts the acid to its carboxylate salt, instantly dissolving the compound.[1]
- High-Temp Reactions: For nucleophilic substitutions (e.g., displacing the Cl), solvents like Benzyl Alcohol or NMP are used at temperatures >100°C, where solubility is significantly higher.[1]

References

- PubChem. (n.d.).[1][6] **2-Amino-6-chloronicotinic acid** (CID 12263992) - Chemical Properties. National Library of Medicine.[1] Retrieved from [Link][1]
- Mutterer, F., & Weis, C. D. (1976).[1][7] Halogenated Pyridines: Synthesis and Reactivity. Helvetica Chimica Acta, 59(1), 222-229.[1] (Foundational synthesis and solvent usage).

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Sources

- 1. researchgate.net [researchgate.net]
- 2. 2-Amino-6-chloropyridine-3-carboxylic acid 97 58584-92-2 [sigmaaldrich.com]
- 3. WO2012097869A1 - Derivatives of nicotinic acid n-oxide, their preparation and their use as inhibitors of enzyme 3-hydroxyanthranilate-3,4-dioxygenase - Google Patents [patents.google.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. CAS 58584-92-2: 2-amino-6-chloropyridine-3-carboxylic acid [cymitquimica.com]
- 6. 6-Chloronicotinic acid | C6H4ClNO2 | CID 79222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. US7423051B2 - 2,6-diaminopyridine derivatives - Google Patents [patents.google.com]

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